

TDI-011536: A Comparative Literature Review of a Potent Lats Kinase Inhibitor

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Compound of Interest

Compound Name: TDI-011536

Cat. No.: B10831577

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This guide provides a comprehensive comparative analysis of **TDI-011536**, a potent Lats (Large Tumor Suppressor) kinase inhibitor, with its precursors and other relevant compounds. By summarizing key performance data, detailing experimental protocols, and visualizing its mechanism of action, this document serves as a valuable resource for researchers in regenerative medicine and oncology.

Abstract

TDI-011536 is a next-generation Lats kinase inhibitor developed to overcome the limitations of earlier compounds, such as its predecessor TRULI.^{[1][2]} As a key component of the Hippo signaling pathway, Lats kinases play a crucial role in regulating cell proliferation and organ size.^{[3][4]} Inhibition of Lats1 and Lats2 kinases by **TDI-011536** prevents the phosphorylation of Yes-associated protein (YAP), a transcriptional coactivator.^{[1][2][5]} This inhibition leads to the nuclear translocation of YAP and the activation of genes that promote cell proliferation and tissue regeneration.^{[1][2][6]} This guide reviews the available literature to compare the potency, stability, and in vivo efficacy of **TDI-011536** with other known Lats kinase inhibitors.

Comparative Performance Data

The following tables summarize the quantitative data for **TDI-011536** and other relevant Lats kinase inhibitors based on published literature. It is important to note that direct head-to-head

comparisons under identical experimental conditions are limited, and thus, variations in assay protocols may influence the results.

Table 1: In Vitro Potency of Lats Kinase Inhibitors

Compound	Target	IC50	ATP Concentration	Assay Type	Reference
TDI-011536	Lats Kinases	0.76 nM	2 mM	Biochemical	[5]
TRULI	Lats1	0.2 nM	10 μ M	Biochemical	[7]
GA-017	LATS1	4.10 nM	Not Specified	Biochemical	[8]
GA-017	LATS2	3.92 nM	Not Specified	Biochemical	[8]
NIBR-LATSi	Lats Kinases	1.4 nM	Not Specified	Biochemical (CALIPER)	

Table 2: Cellular Activity of Lats Kinase Inhibitors

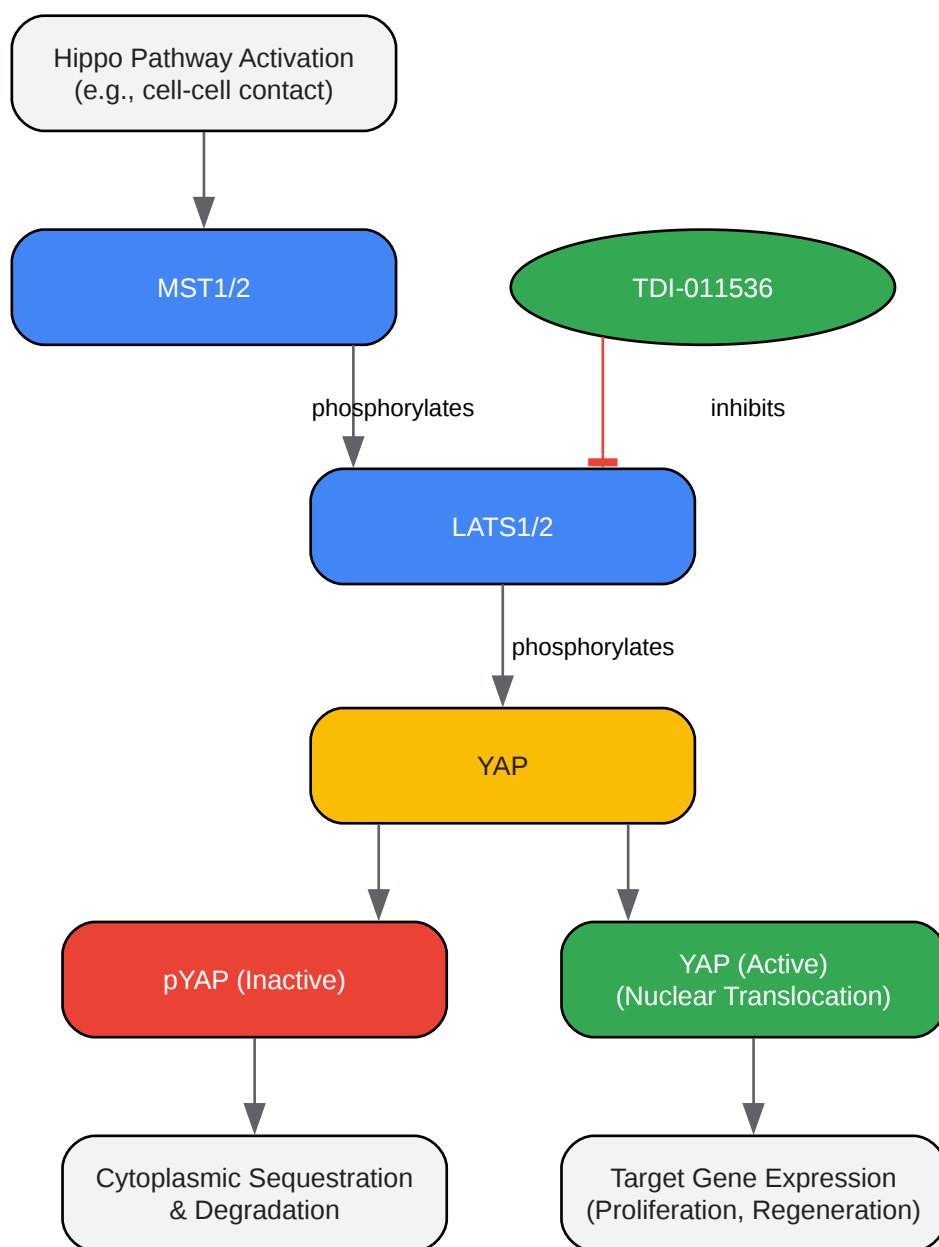
Compound	Metric	Cell Line	EC50 / IC50	Reference
TDI-011536	Prevents Yap phosphorylation	Not Specified	10 nM	[5]
TDI-011536	Suppression of pYap	HEK293A	40.8 \pm 4.5 nM	[1]
TRULI	Prevents Yap phosphorylation	Not Specified	510 nM	
VT02956	Reduction of pYAP	HEK293A	0.16 μ M	[9]
NIBR-LATSi	Reduction of pYAP	JHH5	2.16 μ M	

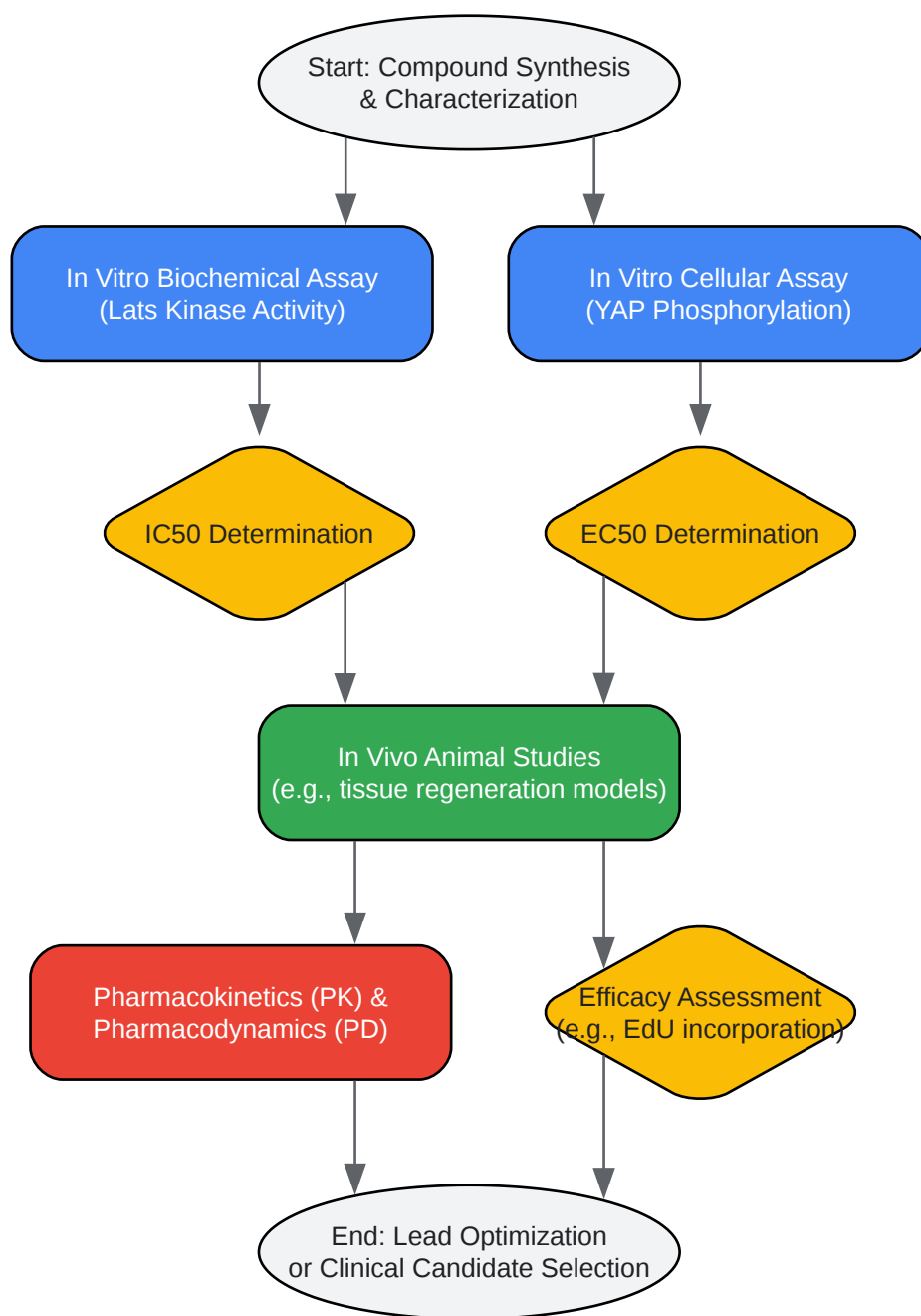
Table 3: Comparison of **TDI-011536** and TRULI in Human Retinal Organoids

Compound	Concentration	Effect on Yap Phosphorylation	Proliferation of Müller Glia	Reference
TDI-011536	3 μ M	~80% reduction	Tenfold increase	[1]
TRULI	10 μ M	~30% reduction	Fivefold increase	[1]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **TDI-011536** and a typical experimental workflow for evaluating Lats kinase inhibitors.





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